

3-Chloro-6-nitroisoquinolin-1-ol: A Technical Overview

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Compound of Interest

Compound Name: 3-Chloro-6-nitroisoquinolin-1-ol

Cat. No.: B1459731

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Abstract

This technical guide provides a summary of the available chemical and physical properties of **3-Chloro-6-nitroisoquinolin-1-ol** (CAS Number: 1416714-03-8). Due to the limited availability of public domain data, this document focuses on the foundational chemical information and provides a broader context of the potential significance of isoquinoline derivatives in drug discovery. At present, detailed experimental protocols for its synthesis and analysis, as well as specific biological activity and signaling pathway involvement, have not been documented in readily accessible scientific literature.

Chemical Properties and Data

3-Chloro-6-nitroisoquinolin-1-ol is a heterocyclic organic compound belonging to the isoquinoline class. The presence of a chlorine atom, a nitro group, and a hydroxyl group on the isoquinoline scaffold suggests potential for diverse chemical reactivity and biological activity.

Table 1: Chemical and Physical Properties of **3-Chloro-6-nitroisoquinolin-1-ol**

Property	Value	Source
CAS Number	1416714-03-8	BLD Pharm[1], Sigma-Aldrich[2]
Molecular Formula	C ₉ H ₅ ClN ₂ O ₃	BLD Pharm[1]
Molecular Weight	224.60 g/mol	BLD Pharm[1]
Physical Appearance	Pale-yellow to yellow-brown solid	
Storage Conditions	Inert atmosphere, 2-8°C	BLD Pharm[1]
Purity	Information not publicly available	
Melting Point	Information not publicly available	
Boiling Point	Information not publicly available	
Solubility	Information not publicly available	

Note: While some suppliers indicate the availability of spectral data such as NMR, HPLC, LC-MS, and UPLC, these spectra are not publicly accessible.[1]

Safety and Handling

Based on available safety data, **3-Chloro-6-nitroisoquinolin-1-ol** is classified as hazardous.

Table 2: Hazard Information for **3-Chloro-6-nitroisoquinolin-1-ol**

Hazard Statement	Description
H301	Toxic if swallowed
H311	Toxic in contact with skin
H331	Toxic if inhaled

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, lab coats, and eye protection, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated fume hood.

Experimental Protocols

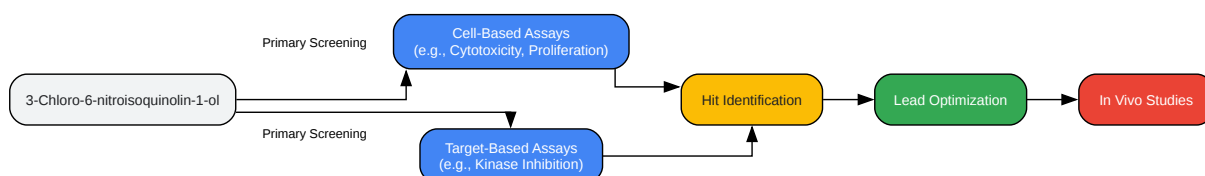
A thorough search of scientific databases and patent literature did not yield specific, reproducible experimental protocols for the synthesis, purification, or analytical characterization of **3-Chloro-6-nitroisoquinolin-1-ol**.

Potential Biological Significance and Signaling Pathways

While no specific biological activities or target-based assays have been reported for **3-Chloro-6-nitroisoquinolin-1-ol**, the isoquinoline scaffold is a well-established privileged structure in medicinal chemistry.[3] Isoquinoline derivatives have been shown to exhibit a wide range of pharmacological activities, including anticancer, antiviral, anti-inflammatory, and antimicrobial effects.[4][5][6]

The biological activities of isoquinoline derivatives are often attributed to their ability to interact with various biological targets, including enzymes and receptors. For instance, certain isoquinoline alkaloids have been reported to interfere with critical cellular signaling pathways, such as the nuclear factor- κ B (NF- κ B) and mitogen-activated protein kinase (MAPK)/extracellular-signal-regulated kinase (ERK) pathways, which are crucial in viral replication and inflammatory responses.[4]

Given the lack of specific data for **3-Chloro-6-nitroisoquinolin-1-ol**, a hypothetical workflow for its initial biological screening is presented below.



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Caption: A generalized workflow for the initial biological evaluation of a novel chemical entity.

Conclusion and Future Directions

3-Chloro-6-nitroisoquinolin-1-ol is a chemical entity with limited publicly available data. The information presented in this guide is based on data from chemical suppliers. To fully elucidate the chemical and biological profile of this compound, further research is required. This would involve the development and publication of a robust synthetic route, comprehensive characterization using modern analytical techniques, and systematic evaluation of its biological activity against a panel of relevant targets and cell lines. The broader pharmacological importance of the isoquinoline class of compounds suggests that **3-Chloro-6-nitroisoquinolin-1-ol** could be a valuable subject for further investigation in drug discovery programs.

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